

N3-PhAc-OH safety and handling guidelines

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Compound of Interest

Compound Name: **N3-PhAc-OH**

Cat. No.: **B2471762**

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An In-depth Technical Guide to the Safety and Handling of 2-Azido-2-phenylacetic Acid (**N3-PhAc-OH**)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. A specific Safety Data Sheet (SDS) for 2-azido-2-phenylacetic acid (**N3-PhAc-OH**) is not readily available. The following information is a synthesis of data for structurally related compounds and general safety protocols for handling organic azides. Always supplement this guide with a thorough risk assessment for your specific experimental conditions.

Chemical Identification

2-Azido-2-phenylacetic acid, commonly referred to as **N3-PhAc-OH**, is a click chemistry reagent.^[1] It possesses an azide functional group, making it a valuable tool for bioconjugation and other chemical syntheses.^[1]

Identifier	Value
IUPAC Name	2-azido-2-phenylacetic acid
Synonyms	N3-PhAc-OH
CAS Number	3380-95-8[1]
Molecular Formula	C8H7N3O2[2]
Molecular Weight	177.16 g/mol [2]
Chemical Structure	A phenyl group and an azido group attached to the alpha-carbon of acetic acid.

Hazard Identification and GHS Classification

While a specific GHS classification for 2-azido-2-phenylacetic acid is not available, related compounds and the presence of the azide functional group suggest the following potential hazards.

Based on Azidoacetic Acid:

- Skin Irritation (Category 2)[3][4]
- Serious Eye Irritation (Category 2A)[3][4]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[3][4]

Based on Phenylacetic Acid:

- Eye Irritation (Category 2A)[5]
- Harmful to aquatic life (Acute hazard, Category 3)[5]

Hazards Associated with Organic Azides: Organic azides are energetic compounds and should be treated as potentially explosive.[6][7] The primary hazards are associated with their potential for rapid decomposition, which can be initiated by:

- Heat[1][8]

- Shock[1][8]
- Friction[1]
- Light[1][6]

The azide ion is also toxic, with a toxicity comparable to cyanide.[6][7]

Physicochemical Data

Quantitative physicochemical data for 2-azido-2-phenylacetic acid is limited. The table below includes data for the related compound, phenylacetic acid, for reference.

Property	Value (Phenylacetic Acid)
Boiling Point	265 °C[5]
Melting Point	76-78 °C
Solubility	Soluble in water.
Appearance	Off-white solid (Phenylacetic acid)[9]

Safe Handling and Storage

Given the potential hazards, strict safety protocols must be followed when handling 2-azido-2-phenylacetic acid.

Engineering Controls:

- All work should be conducted in a properly functioning chemical fume hood.[8]
- A safety shield should be used, especially during reactions that are being heated or run at a larger scale.[10]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[3][4]

- Hand Protection: Wear compatible chemical-resistant gloves.[3][6][7]
- Skin and Body Protection: A lab coat is required. For larger quantities, consider additional protective clothing.[3]

Handling Procedures:

- Avoid the use of metal spatulas or other metal equipment that could cause friction or form shock-sensitive metal azides.[1][10] Use plastic or ceramic utensils.[8]
- Do not heat the compound unless absolutely necessary and with appropriate safety measures in place.
- Avoid grinding or subjecting the material to friction or shock.
- Keep the compound away from strong acids, as this can lead to the formation of highly toxic and explosive hydrazoic acid.[1]
- Never use chlorinated solvents (e.g., dichloromethane, chloroform) with azides, as this can form extremely unstable and explosive di- and tri-azidomethane.[1][6][7]

Storage:

- Store in a cool, dry, and dark place.[1][6][7]
- Keep the container tightly sealed.
- Store away from incompatible materials, especially strong acids and heavy metals.[1]

First Aid Measures

These first aid measures are based on general chemical handling and information from related compounds.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[9]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[9]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9]

Spill and Waste Disposal

Spill Response:

- Evacuate the area.
- Wear appropriate PPE.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a labeled container for disposal.
- For larger spills, follow your institution's emergency procedures.

Waste Disposal:

- Organic azides should be treated as hazardous waste.[1]
- Do not dispose of down the drain.[8]
- It is recommended to convert organic azides to a more stable derivative, such as an amine, before disposal.[1]

- All azide-containing waste should be segregated and disposed of through your institution's chemical waste program.[1][6]

Experimental Protocols and Workflows

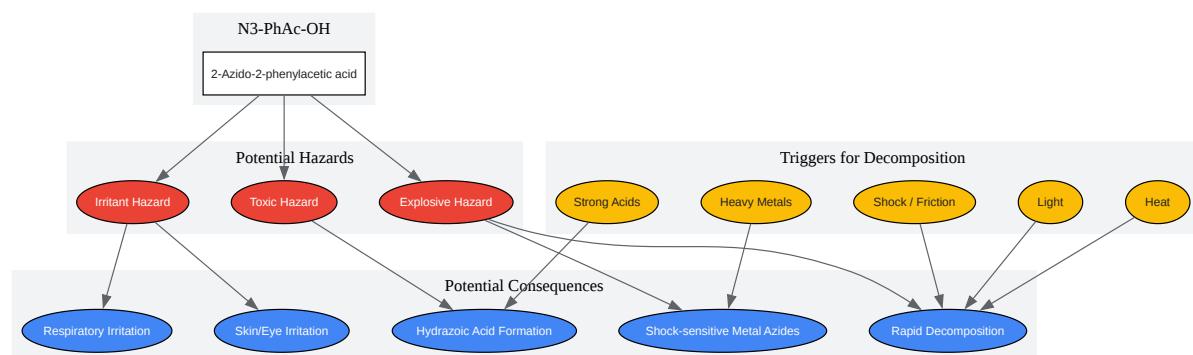
General Workflow for Handling Organic Azides



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Caption: General workflow for the safe handling of organic azides in a laboratory setting.

Logical Relationship of Azide Hazards



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Caption: Logical relationship between the hazards of 2-azido-2-phenylacetic acid and potential consequences.

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